

Ynt-185 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ynt-185

Cat. No.: B15617110

[Get Quote](#)

Ynt-185 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Ynt-185**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store the solid form of **Ynt-185**?

A: Solid **Ynt-185** should be stored at 4°C and protected from light.^[1] For long-term storage, -20°C is also recommended.^{[2][3][4]}

Q2: How should I prepare and store stock solutions of **Ynt-185**?

A: **Ynt-185** is soluble in DMSO and water.^[2] For preparing stock solutions, newly opened, hygroscopic-free DMSO is recommended.^[1] Once prepared, it is crucial to aliquot the solution and store it appropriately to prevent degradation from repeated freeze-thaw cycles.^[1]

Q3: What are the long-term storage conditions for **Ynt-185** stock solutions?

A: For long-term stability, stock solutions of **Ynt-185** should be stored at -80°C, where they can be viable for up to 6 months.^[1] For shorter-term storage, -20°C is suitable for up to 1 month.^[1] All stock solutions should be protected from light.^[1]

Stability Data Summary

The following tables summarize the recommended storage conditions for **Ynt-185** solid and stock solutions.

Table 1: Storage Conditions for Solid **Ynt-185**

Form	Temperature	Duration	Special Conditions
Solid	4°C	Short to Medium Term	Protect from light, store in a sealed container away from moisture[1][5]
Solid	-20°C	Long Term	Protect from light[2][3][4]

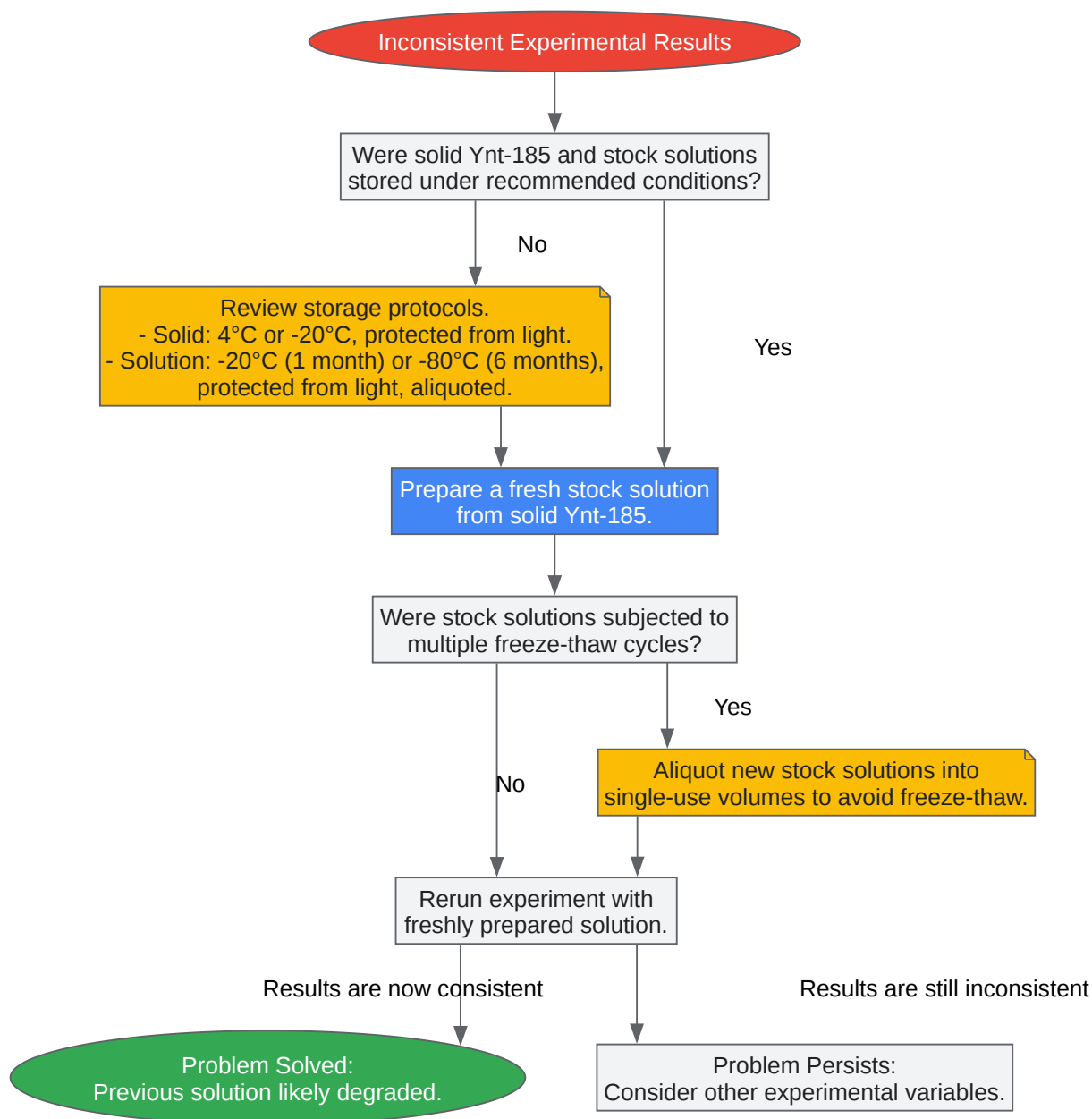
Table 2: Storage Conditions for **Ynt-185** Stock Solutions

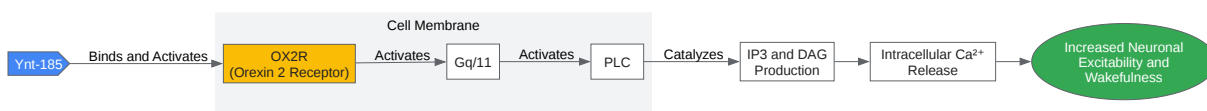
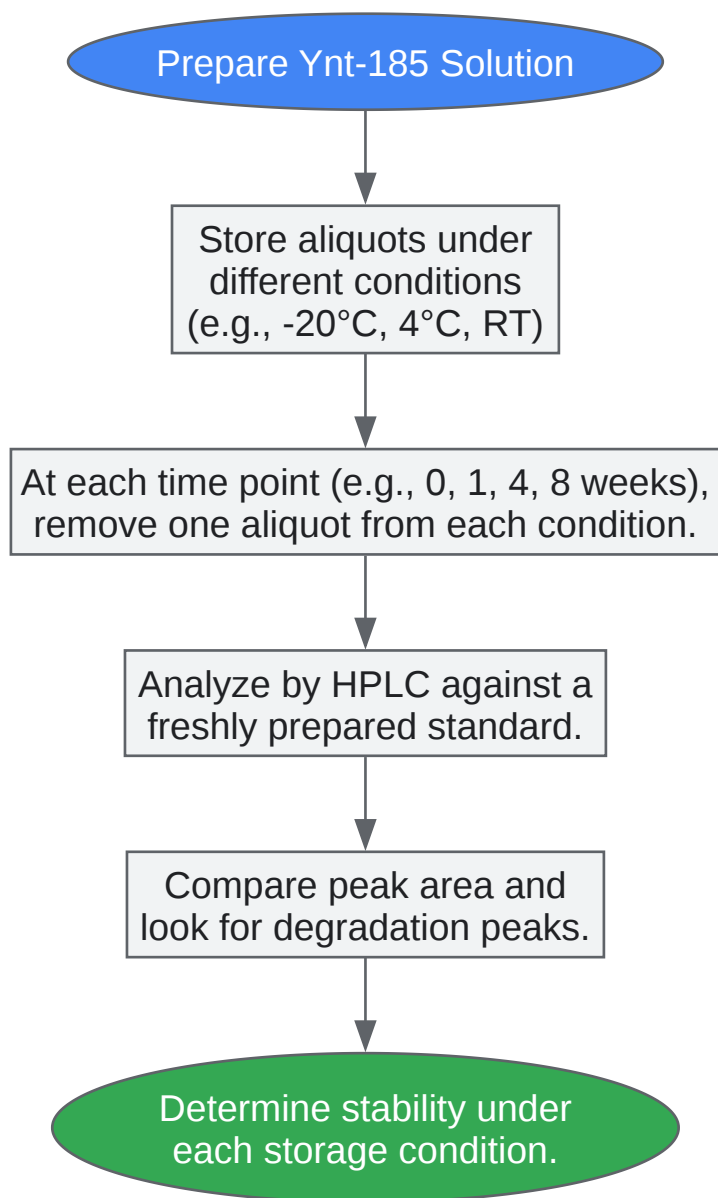
Solvent	Temperature	Duration	Special Conditions
DMSO	-20°C	Up to 1 month	Protect from light, avoid repeated freeze-thaw cycles[1]
DMSO	-80°C	Up to 6 months	Protect from light, avoid repeated freeze-thaw cycles[1]

Troubleshooting Guide

Issue: Inconsistent or unexpected results in my experiments.

This could be related to the stability of your **Ynt-185** compound or solution. Follow this guide to troubleshoot the issue.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. YNT 185 | OX2 Receptors | Tocris Bioscience [tocris.com]
- 3. Orexin Peptide & Non-peptide Orexin Receptor Agonist | [Life Science]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 4. Orexin Peptide & Non-peptide Orexin Receptor Agonist | [Life Science]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Ynt-185 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617110#ynt-185-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com